

Technical Guide: Physicochemical Properties of 2-Bromo-4-chlorotoluene

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Compound of Interest

Compound Name: 2-Bromo-4-chlorotoluene

Cat. No.: B1197611

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This technical guide provides an in-depth overview of the melting and boiling points of **2-Bromo-4-chlorotoluene** (CAS No. 27139-97-5), a halogenated aromatic compound utilized in various chemical syntheses. This document outlines its key physical properties, detailed experimental protocols for their determination, and a workflow for these analytical procedures.

Core Physicochemical Data

2-Bromo-4-chlorotoluene is an aromatic compound with the molecular formula C_7H_6BrCl .^[1] At room temperature, it exists as a clear, colorless liquid.^[1] The quantitative physical properties of **2-Bromo-4-chlorotoluene** are summarized in the table below.

Property	Value	Notes
Molecular Formula	C ₇ H ₆ BrCl	-
Molecular Weight	205.48 g/mol	[1][2]
CAS Number	27139-97-5	[1]
Appearance	Clear, colorless liquid	[1]
Boiling Point	219.8 ± 20.0 °C	At 760 mmHg
Melting Point	< 20-25 °C	The compound is a liquid at standard room temperature, indicating a melting point below this range. A precise value is not consistently reported in the literature.
Density	1.54 g/cm ³	[3]

Experimental Protocols

The determination of melting and boiling points are fundamental techniques for the characterization and purity assessment of chemical compounds.

Determination of Melting Point

Since **2-Bromo-4-chlorotoluene** is a liquid at room temperature, its melting point would be determined using a cryostat or a low-temperature melting point apparatus. The general principle involves cooling the substance until it solidifies and then observing the temperature at which it melts upon controlled heating.

Methodology:

- **Sample Preparation:** A small sample of **2-Bromo-4-chlorotoluene** is placed in a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus equipped with a cooling system.

- **Cooling:** The sample is cooled until it is completely frozen.
- **Heating and Observation:** The frozen sample is then heated at a slow, controlled rate (e.g., 1-2 °C per minute).
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the last solid crystal disappears is recorded as the end of the melting range. For a pure compound, this range should be narrow.^[4]

Determination of Boiling Point

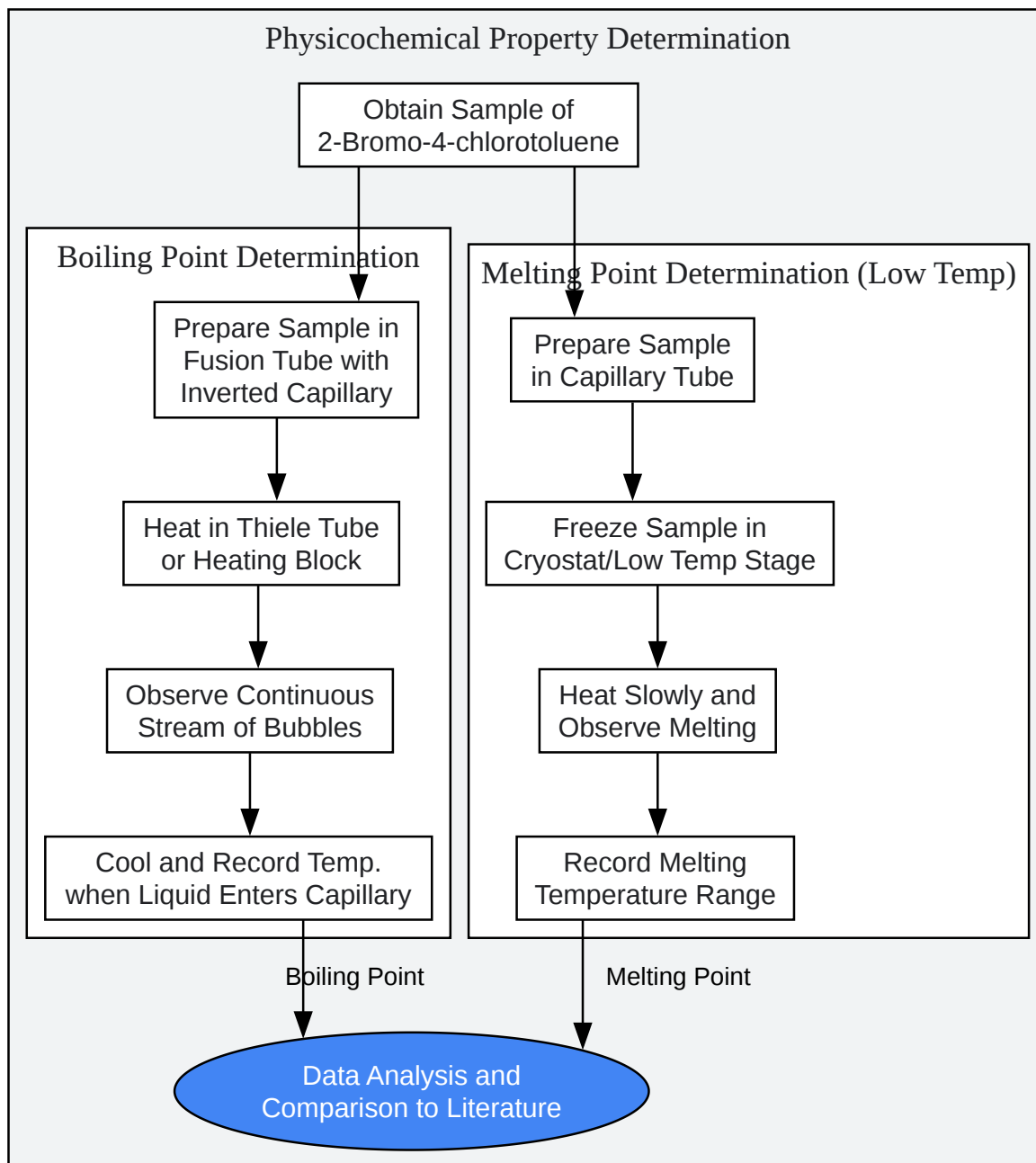
The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[5]

Methodology (Small-Scale Capillary Method):

- **Sample Preparation:** A small amount of **2-Bromo-4-chlorotoluene** is placed in a small test tube or fusion tube.^{[6][7]}
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed inverted into the liquid in the test tube.^{[6][7]}
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is heated in a heating bath (e.g., an oil bath or a Thiele tube) or an aluminum block.^{[6][8]}
- **Heating and Observation:** The apparatus is heated slowly and uniformly.^[6] As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- **Data Recording:** The heating is stopped, and the liquid is allowed to cool. The boiling point is the temperature at which the liquid begins to enter the capillary tube.^[8] This is the point where the vapor pressure of the substance equals the atmospheric pressure.

Experimental Workflow Visualization

The logical flow for the experimental determination of the melting and boiling points of a chemical substance like **2-Bromo-4-chlorotoluene** is depicted in the following diagram.



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Caption: Workflow for Melting and Boiling Point Determination.

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